

A Technical Guide to Fmoc-Ser(OtBu)-OH: Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Ser-OtBu

Cat. No.: B556951

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For researchers and professionals in the field of drug development and peptide chemistry, a precise understanding of the reagents used is paramount. Fmoc-Ser(OtBu)-OH, a serine derivative, is a critical building block in solid-phase peptide synthesis. This guide provides a concise overview of its fundamental chemical properties and structural components.

Chemical and Physical Properties

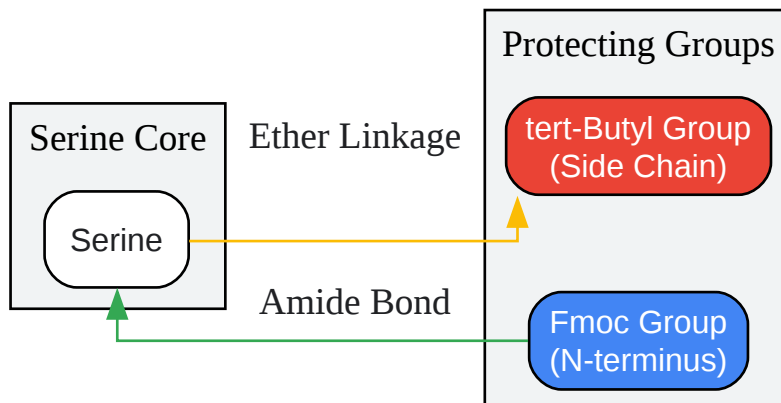
The key quantitative data for Fmoc-Ser(OtBu)-OH are summarized in the table below, providing a quick reference for experimental design and analysis.

Property	Value	References
Molecular Formula	C ₂₂ H ₂₅ NO ₅	[1][2]
Molecular Weight	383.44 g/mol	[1][2][3][4][5]
CAS Number	71989-33-8	[1][2][3]
Appearance	White to off-white solid/powder	[1][2]
Storage Temperature	2-8°C	[2]

Structural Overview

To visualize the relationships between the constituent parts of the Fmoc-Ser(OtBu)-OH molecule, the following diagram illustrates its key functional groups. This protected amino acid

is comprised of a central serine residue, an N-terminal fluorenylmethyloxycarbonyl (Fmoc) protecting group, and a C-terminal tert-butyl (OtBu) protecting group.



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- To cite this document: BenchChem. [A Technical Guide to Fmoc-Ser(OtBu)-OH: Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556951#fmoc-ser-otbu-molecular-weight-and-formula\]](https://www.benchchem.com/product/b556951#fmoc-ser-otbu-molecular-weight-and-formula)

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